

Application Notes and Protocols for Clomeprop Analysis in Plant Matrices

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Compound of Interest

Compound Name: *Clomeprop*
CAS No.: *84496-56-0*
Cat. No.: *B166949*

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Introduction

Clomeprop is a phenoxy herbicide used to control broadleaf weeds in various agricultural settings, particularly in rice cultivation.[1] Monitoring its residue levels in plant matrices is crucial for ensuring food safety and environmental protection. This document provides a detailed protocol for the sample preparation and analysis of **clomeprop** in plant matrices, primarily focusing on cereals such as rice and wheat. The methodology is based on the widely accepted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction technique followed by analysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), a highly sensitive and selective analytical method.

Physicochemical Properties of Clomeprop

A fundamental understanding of **clomeprop**'s physicochemical properties is essential for developing an effective sample preparation strategy.

Property	Value
Molecular Formula	C ₁₆ H ₁₅ Cl ₂ NO ₂
Molecular Weight	324.2 g/mol
Melting Point	146-150 °C
Water Solubility	31.68 µg/L (temperature not specified)
XLogP3	4.8

Source: PubChem, LookChem[2][3]

The low water solubility and high octanol-water partition coefficient (XLogP3) indicate that **clomeprop** is a non-polar compound, which guides the selection of appropriate extraction solvents and cleanup sorbents.

Sample Preparation Protocol: Modified QuEChERS Method

This protocol is adapted from established methods for the analysis of phenoxy acid herbicides in cereal grains.[2][3][4][5]

Sample Homogenization

- Weigh a representative portion of the plant material (e.g., 10-15 g of rice grains or wheat straw).
- Homogenize the sample to a fine powder using a high-speed blender or mill. For samples with low moisture content, such as grains, the addition of a small amount of water may be necessary prior to extraction to improve efficiency.

Extraction

- Weigh 5 g of the homogenized sample into a 50 mL polypropylene centrifuge tube.
- Add 10 mL of acetonitrile containing 1-5% formic acid. The acidification of the extraction solvent is crucial for achieving good recovery of acidic herbicides like **clomeprop**. [2][4]

- Add the appropriate QuEChERS extraction salts. A common formulation for acidic pesticides is the citrate buffering method (e.g., 4 g MgSO_4 , 1 g NaCl , 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquihydrate).[6]
- Vigorously shake the tube for 1 minute to ensure thorough mixing and extraction of the analyte.
- Centrifuge the tube at ≥ 3000 rpm for 5 minutes.

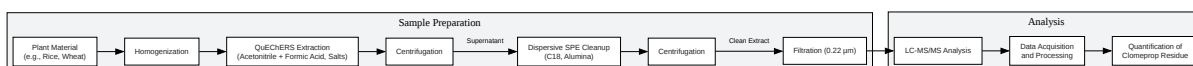
Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Transfer a 1 mL aliquot of the upper acetonitrile layer into a 2 mL d-SPE tube.
- The d-SPE tube should contain a mixture of sorbents for cleanup. For phenoxy herbicides in rice, a combination of C18 and neutral alumina has been shown to be effective.[2][4] Primary secondary amine (PSA) can also be used, but for acidic analytes, it's important to ensure the final extract is acidified to prevent analyte loss.
- Vortex the d-SPE tube for 30 seconds.
- Centrifuge at high speed (e.g., 10,000 rpm) for 2 minutes.

Final Extract Preparation

- Take an aliquot of the cleaned extract and filter it through a $0.22\ \mu\text{m}$ syringe filter into an autosampler vial.
- The sample is now ready for LC-MS/MS analysis.

Experimental Workflow



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Caption: Workflow for **Clomeprop** Analysis in Plant Matrix.

Quantitative Data Summary

The following table summarizes typical performance data for the analysis of phenoxy acid herbicides in cereal matrices using modified QuEChERS and LC-MS/MS. While specific data for **clomeprop** is limited, the data for structurally similar compounds provides a strong indication of the expected performance of this method.

Analyte (Phenoxy Herbicide s)	Matrix	Spiking Level (µg/kg)	Recovery (%)	RSD (%)	LOD (µg/kg)	Referenc e
2,4-D	Rice	5.0	85.2	8.1	0.5	[2][4]
Mecoprop	Rice	5.0	92.6	7.5	0.5	[2][4]
Dichlorprop	Rice	5.0	98.4	6.9	0.5	[2][4]
MCPA	Cereals	1.0 - 20.0	73.8 - 115	< 12.1	0.05	[3][5]
2,4-DB	Cereals	1.0 - 20.0	73.8 - 115	< 12.1	0.30	[3][5]

RSD: Relative Standard Deviation, LOD: Limit of Detection

Recoveries for a broader range of 13 phenoxy acid herbicides in rice at a 5.0 µg/kg concentration level were reported to be between 45% and 104%, with RSD values lower than 13.3%.[\[2\]](#)[\[4\]](#) The limit of detection for all 13 compounds was 0.5 µg/kg or below.[\[2\]](#)[\[4\]](#)

Conclusion

The described modified QuEChERS method coupled with LC-MS/MS analysis provides a robust and sensitive approach for the determination of **clomeprop** residues in plant matrices. The key to successful analysis lies in the acidification of the extraction solvent to ensure high recovery of this acidic herbicide. The use of d-SPE with appropriate sorbents effectively removes matrix interferences, leading to reliable and accurate quantification at low residue

levels. This protocol serves as a valuable tool for researchers, scientists, and professionals involved in food safety and pesticide residue monitoring.

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References

- [1. eurl-pesticides.eu \[eurl-pesticides.eu\]](http://eurl-pesticides.eu)
- [2. Rapid determination of phenoxy acid residues in rice by modified QuEChERS extraction and liquid chromatography-tandem mass spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](http://researchgate.net)
- [4. researchgate.net \[researchgate.net\]](http://researchgate.net)
- [5. Determination of Phenoxy Acid Herbicides in Cereals Using High-Performance Liquid Chromatography-Tandem Mass Spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. QuEChERS: About the method \[quechers.eu\]](http://quechers.eu)
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